Comprehensive Analytical Characterization of 5-Fluoronicotinic Acid: A Multi-Technique Approach

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Compound of Interest

Compound Name:	*5-Fluoronicotinic acid*
CAS No.:	*402-66-4*
Cat. No.:	*B1202661*

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Abstract

5-Fluoronicotinic acid is a critical fluorinated building block in the synthesis of pharmaceuticals and agrochemicals.[1] Its unique electronic properties, conferred by the fluorine atom, can significantly enhance the biological activity and pharmacokinetic profiles of target molecules.[1] Therefore, rigorous analytical characterization is paramount to ensure its identity, purity, and stability, which are foundational for its application in research and drug development. This guide provides a detailed overview and practical protocols for the comprehensive analysis of **5-Fluoronicotinic acid** using a suite of orthogonal analytical techniques, including chromatography, spectroscopy, and thermal analysis.

Introduction and Physicochemical Overview

5-Fluoronicotinic acid (5-FNA), also known as 5-fluoro-3-pyridinecarboxylic acid, is a derivative of nicotinic acid (Vitamin B3).[1][2] The strategic placement of a highly electronegative fluorine atom on the pyridine ring alters the molecule's acidity, lipophilicity, and metabolic stability, making it a valuable synthon for medicinal chemistry.[1] Accurate and

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reliable analytical methods are essential for quality control, ensuring lot-to-lot consistency, and for detailed investigation in various research contexts.

This document outlines an integrated analytical strategy. We will begin with chromatographic techniques for separation and purity assessment, followed by spectroscopic methods for unambiguous structural elucidation, and conclude with thermal analysis to determine key physical properties and stability.

Table 1: Physicochemical Properties of **5-Fluoronicotinic Acid**

Property	Value	Source(s)
CAS Number	402-66-4	[1][2][3]
Molecular Formula	$C_6H_4FNO_2$	[2][3]
Molecular Weight	141.10 g/mol	[2][3]
Appearance	White to light yellow crystalline powder	[1]
Melting Point	197 - 201 °C	[4]
IUPAC Name	5-fluoropyridine-3-carboxylic acid	[2]
Solubility	Limited solubility in aqueous buffers; soluble in organic solvents like DMSO.[5]	

Chromatographic Analysis for Purity and Quantification

Chromatography is the cornerstone for assessing the purity of 5-FNA and quantifying it in various matrices. Due to its polarity, High-Performance Liquid Chromatography (HPLC) is the method of choice. Gas Chromatography (GC) can also be employed, but it requires a crucial derivatization step to enhance volatility.

High-Performance Liquid Chromatography (HPLC)

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Reversed-phase HPLC (RP-HPLC) is ideally suited for separating 5-FNA from potential impurities, such as starting materials or side-products from its synthesis.

Causality Behind Method Choices:

- Reversed-Phase (C18) Column: The nonpolar stationary phase effectively retains the aromatic pyridine ring of 5-FNA.
- Acidified Mobile Phase: 5-FNA contains a carboxylic acid group, which will be ionized at neutral pH. Operating the mobile phase at a low pH (e.g., pH 2.5-3.0) using an additive like formic or phosphoric acid suppresses this ionization. This protonation makes the molecule less polar, leading to better retention, improved peak shape (less tailing), and more reproducible results.
- UV Detection: The pyridine ring contains a chromophore that strongly absorbs UV light, allowing for sensitive detection. Wavelengths between 260-280 nm are typically effective for such structures.[5][6]

Table 2: Recommended RP-HPLC Method Parameters for 5-FNA Purity Analysis

Parameter	Recommended Condition
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5% B to 95% B over 15 minutes
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection	UV at 265 nm
Injection Volume	10 µL
Sample Preparation	Dissolve sample in 50:50 Water:Acetonitrile at ~1 mg/mL

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Protocol 1: HPLC Purity Determination

- System Preparation: Equilibrate the HPLC system with the initial mobile phase conditions (95% A, 5% B) until a stable baseline is achieved.
- Standard Preparation: Accurately weigh and dissolve 5-FNA reference standard in the diluent to a final concentration of 1.0 mg/mL.
- Sample Preparation: Prepare the test sample in the same manner as the standard.
- Analysis: Inject the standard and sample solutions onto the HPLC system.
- Data Processing: Integrate the peaks in the resulting chromatograms. Purity is typically calculated using the area percent method, assuming all impurities have a similar response factor.

Gas Chromatography-Mass Spectrometry (GC-MS)

Direct analysis of 5-FNA by GC-MS is challenging due to its low volatility and the presence of the polar carboxylic acid group, which can cause poor peak shape and potential damage to the GC column.[7] Therefore, derivatization to a more volatile and thermally stable ester is required.

Causality Behind Method Choices:

- Derivatization: Converting the carboxylic acid to an ester (e.g., a methyl or pentafluorobenzyl ester) masks the polar -OH group, significantly increasing volatility and making the compound suitable for GC analysis.[8]
- Mass Spectrometry (MS) Detection: MS provides not only quantification but also structural information based on the fragmentation pattern of the derivatized molecule, offering a high degree of confidence in peak identification.

Protocol 2: GC-MS Analysis via Esterification

- Derivatization:
  - Place ~1 mg of 5-FNA in a vial.

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- Add 1 mL of 2% (v/v) H_2SO_4 in methanol.
- Seal the vial and heat at 60 °C for 30 minutes to form the methyl ester.
- Cool the vial, add 1 mL of saturated NaCl solution, and 1 mL of ethyl acetate.
- Vortex thoroughly and allow the layers to separate.
- Carefully transfer the upper ethyl acetate layer, containing the derivatized analyte, to a new vial for injection.

- GC-MS Analysis:
  - Column: DB-5ms or equivalent (30 m x 0.25 mm, 0.25 µm film).
  - Inlet Temperature: 250 °C.
  - Oven Program: Start at 80 °C, hold for 2 min, ramp to 280 °C at 15 °C/min, hold for 5 min.
  - Carrier Gas: Helium at a constant flow of 1.2 mL/min.
  - MS Transfer Line: 280 °C.
  - Ion Source: 230 °C.
  - Scan Range: m/z 40-400.
- Data Analysis: Identify the peak for the 5-FNA methyl ester based on its retention time and mass spectrum. The mass spectrum should show a molecular ion corresponding to the ester and characteristic fragment ions.

Spectroscopic Analysis for Structural Elucidation

Spectroscopic techniques provide definitive confirmation of the molecular structure of 5-FNA.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for unambiguous structure determination. For 5-FNA, ^{1}H, ^{13}C, and ^{19}F NMR experiments are all highly informative.

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- ^{1}H NMR: Will show three distinct signals in the aromatic region for the protons on the pyridine ring. The chemical shifts and coupling patterns (splitting) will be influenced by the adjacent nitrogen and fluorine atoms.
- ^{13}C NMR: Will display six signals corresponding to the six carbon atoms in the molecule. The carbon directly bonded to the fluorine atom will exhibit a large one-bond C-F coupling constant.
- ^{19}F NMR: This is a crucial and highly sensitive technique for any fluorinated compound.[9] It provides a direct confirmation of the fluorine atom's presence and its chemical environment. A single resonance is expected for 5-FNA. This technique can also be used to determine pKa values by monitoring chemical shift changes during titration.[10]

Protocol 3: NMR Sample Preparation

- Weigh approximately 10-20 mg of 5-FNA.
- Dissolve the sample in ~0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$) in a clean, dry NMR tube.
- If using $CDCl_3$, a small amount of DMSO-d_6 may be needed to aid solubility.
- Acquire ^{1}H, ^{13}C, and ^{19}F NMR spectra on a spectrometer (e.g., 400 MHz or higher).

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a rapid and simple technique used to identify the functional groups present in a molecule. The spectrum of 5-FNA is expected to show characteristic absorption bands for the carboxylic acid, the aromatic ring, and the carbon-fluorine bond.

Table 3: Expected FT-IR Absorption Bands for **5-Fluoronicotinic Acid**

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Wavenumber (cm^{-1})	Functional Group / Vibration	Expected Appearance
2500 - 3300	O-H stretch (Carboxylic Acid)	Very broad
~1710	C=O stretch (Carboxylic Acid)	Strong, sharp
1600 - 1450	C=C and C=N stretches (Aromatic Ring)	Medium to strong, multiple bands
~1250 - 1000	C-F stretch	Strong

Source: Inferred from general FT-IR correlation tables.[11][12][13]

Protocol 4: FT-IR Analysis (ATR)

- Ensure the Attenuated Total Reflectance (ATR) crystal is clean.
- Record a background spectrum.
- Place a small amount of the 5-FNA powder directly onto the ATR crystal.
- Apply pressure using the anvil to ensure good contact.
- Collect the sample spectrum (typically 16-32 scans at a resolution of 4 cm^{-1}).
- Clean the crystal thoroughly after analysis.

Thermal Analysis

Thermal analysis techniques like Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are used to characterize the physical properties and thermal stability of 5-FNA.

Differential Scanning Calorimetry (DSC)

DSC measures the difference in heat flow between a sample and a reference as a function of temperature. It is primarily used to determine the melting point and assess the purity of a crystalline solid. A sharp melting endotherm is indicative of a high-purity compound.

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Protocol 5: DSC for Melting Point Determination

- Accurately weigh 2-5 mg of 5-FNA into an aluminum DSC pan.
- Crimp the pan with a lid.
- Place the sample pan and an empty reference pan into the DSC cell.
- Heat the sample under a nitrogen atmosphere at a rate of 10 °C/min from 25 °C to 250 °C.
- Determine the onset temperature and peak maximum of the melting endotherm. The thermal behavior of nicotinic acid itself involves multiple transitions which can be a useful comparison.[14]

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature. This analysis provides information on the thermal stability and decomposition profile of the material. For a stable compound like 5-FNA, significant mass loss is only expected at temperatures well above its melting point. Studies on the related compound 5-fluorouracil show its thermal breakdown occurs around 285 °C.[15]

Protocol 6: TGA for Thermal Stability

- Weigh 5-10 mg of 5-FNA into a ceramic or platinum TGA pan.
- Place the pan in the TGA furnace.
- Heat the sample at a rate of 10 °C/min from 25 °C to 500 °C under a nitrogen atmosphere.
- Record the mass loss as a function of temperature. The onset of decomposition is the temperature at which significant mass loss begins.

Integrated Analytical Workflow

For a comprehensive characterization of a new batch of **5-Fluoronicotinic acid**, these techniques should be used in a logical sequence. The following workflow ensures identity, purity, and stability are all confirmed.

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